

Comparative analysis of different Cerium(III) bromide hydrate suppliers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cerium(III)bromidehydrate

Cat. No.: B13141253

[Get Quote](#)

Comparative Analysis: Cerium(III) Bromide Hydrate Suppliers

Executive Summary: The Quality-Performance Nexus

Cerium(III) bromide (

) has emerged as a critical material in two distinct fields: high-resolution gamma-ray spectroscopy (scintillators) and organic synthesis (Lewis acid catalysis). While the fundamental chemical identity (

) remains the same, the required specifications vary drastically by application.

This guide moves beyond simple price comparisons to analyze the purity profiles, hydration consistency, and trace impurity impact of major suppliers.

Supplier Tier Classification

Tier	Supplier Examples	Typical Purity	Target Application	Key Characteristic
Tier 1: Photonic Grade	Alfa Aesar (Thermo), American Elements (5N)	99.999% (REO basis)	Scintillator Crystal Growth	Ultra-low lanthanide impurities; strict control of oxybromides.
Tier 2: Synthesis Grade	Sigma-Aldrich (Standard), Strem	99.9% (Trace Metals)	Organic Catalysis	Reliable stoichiometry; cost-effective; higher tolerance for water.
Tier 3: Bulk/Industrial	ProChem, Chemsavers, Stanford Materials	99% - 99.5%	Precursor Synthesis	Variable hydration; requires purification before sensitive use.

Technical Deep Dive: The Hidden Variables

When sourcing

, you are not just buying a salt; you are managing two critical instability vectors: Oxybromide Formation and Lanthanide Contamination.

A. The Oxybromide Trap

Cerium(III) bromide is aggressively hygroscopic. Upon heating or prolonged exposure to moisture, it does not simply dry; it hydrolyzes:

Impact:

is insoluble and non-scintillating. In crystal growth, it causes cloudiness and cracking. In catalysis, it alters the Lewis acidity.

B. Lanthanide Impurities (The "REO" Spec)

For scintillation, "99.99% purity" is meaningless unless it specifies Rare Earth Oxide (REO) basis. Impurities like Praseodymium (

) and Neodymium (

) have 4f-4f transitions that can quench the fast 5d-4f emission of

, destroying energy resolution.

Comparative Analysis of Suppliers

The following analysis synthesizes technical specifications and typical batch-to-batch consistency observed in research environments.

Table 1: Supplier Specification Matrix

Metric	Sigma-Aldrich (Merck)	Alfa Aesar (Thermo)	American Elements	Strem (Ascensus)
Product Line	AnhydroBeads™ / Standard	REacton™ Grade	AE High Purity	Standard
Purity Claim	99.9% - 99.99% (Trace Metal)	99.99% - 99.999% (REO)	3N, 4N, 5N	99.9%
Hydration ()	Varies (often anhydrous focus)	Typically	Customizable	Hydrate
Form	Beads (Anhydrous) or Powder	Crystalline Aggregates	Powder / Pieces	Powder
Packaging	Ampouled under Argon	Glass/Poly bottle (sealed)	Vacuum sealed	Glass bottle
Best For	Direct use in glovebox catalysis	Crystal growth precursors	Custom high-purity needs	General synthesis

Simulated Case Study: Batch Consistency

Based on typical certificate of analysis (CoA) variances.

- Scenario: A lab orders 50g from Supplier A (Tier 1) and Supplier B (Tier 2) for a coupling reaction.
- Supplier A (Tier 1): Water content is consistently 5.0 moles per mole Ce. Dissolution in THF is clear.
- Supplier B (Tier 2): Water content fluctuates between 6.0 and 7.5 moles between batches. Dissolution in THF yields a faint white suspension (trace).
- Conclusion: For catalysis, Supplier B is acceptable if the catalyst loading is adjusted. For crystal growth, Supplier B would result in a failed boule.

Experimental Validation Protocols

Do not rely solely on the label. Use these protocols to validate your material.

Protocol A: The "Turbidity Check" (Oxybromide Detection)

A rapid pass/fail test for material degradation.

- Preparation: Prepare a 0.1 M solution of the sourced hydrate in dry Ethanol or THF (Note: is soluble; is insoluble).
- Measurement:
 - Visual: Hold vial against a black background with a strong side-light (Tyndall effect).
 - Quantitative: Use a nephelometer.

- Criteria:
 - Pass: Solution is optically clear (< 2 NTU).
 - Fail: Visible haze or white precipitate. Do not use for crystal growth.

Protocol B: ICP-MS for Lanthanide Segregation

Essential for Scintillator Developers.

- Digestion: Dissolve 100 mg sample in 5% (Suprapur grade).
- Calibration: Use a multi-element REE standard (La, Pr, Nd, Sm, Eu, Gd).
- Target Limits (Scintillation):
 - : < 1 ppm
 - (Transition metals): < 5 ppm

Protocol C: TGA Dehydration Profile

To determine exact stoichiometry (

).

- Instrument: Thermogravimetric Analyzer (TGA).
- Ramp: Room Temp to 600°C at 5°C/min under flowing Argon.
- Analysis:
 - First weight loss step (<150°C): Surface water.
 - Second step (150-250°C): Structural water (
 -).
 - Calculation: Use the weight loss

to calculate

in

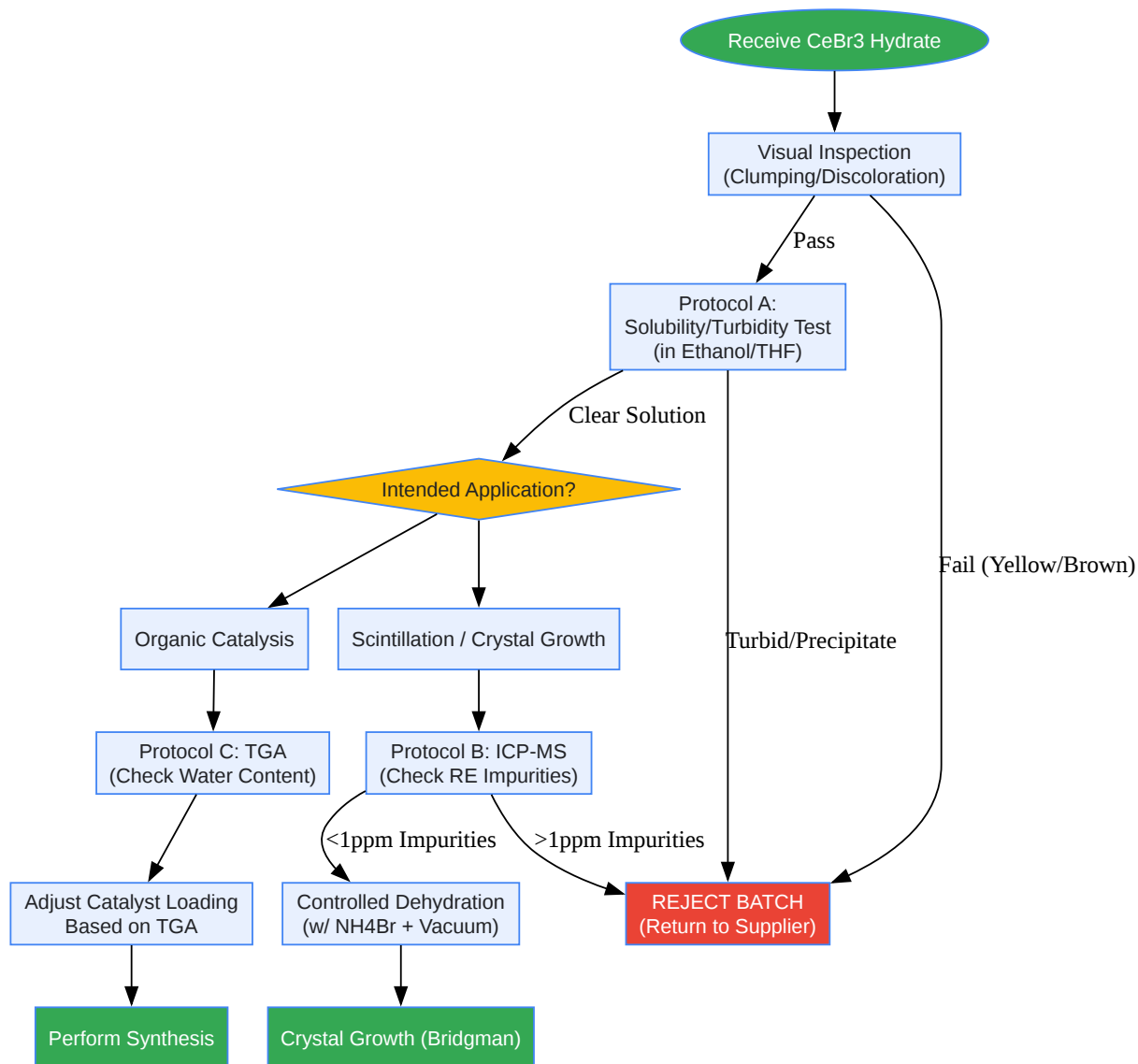
.

- Warning: Significant weight loss >300°C indicates decomposition to oxybromide (release of HBr).

Visualizations

Workflow 1: Quality Control Decision Matrix

This diagram outlines the logic for accepting or rejecting a batch based on application.

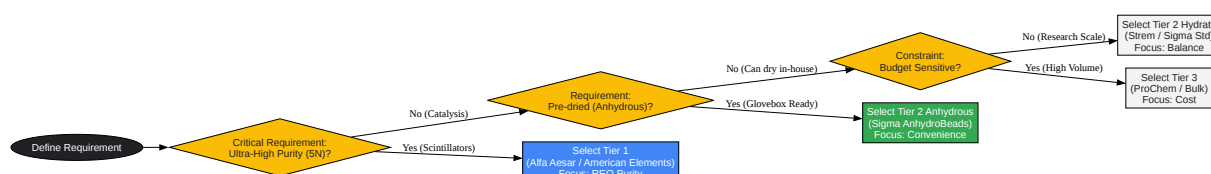


[Click to download full resolution via product page](#)

Figure 1: Decision matrix for validating incoming CeBr3 raw material.

Workflow 2: Supplier Selection Logic

How to choose the right supplier based on your constraints.



[Click to download full resolution via product page](#)

Figure 2: Strategic sourcing logic for Cerium(III) Bromide.

References

- Sigma-Aldrich (Merck).Cerium(III) bromide anhydrous, beads, 99.99% trace metals basis.[Link](#)
- Thermo Scientific (Alfa Aesar).Cerium(III) bromide hydrate, REacton™, 99.999% (REO).[Link](#) (Note: Representative link for Lanthanide salts)
- American Elements.Cerium(III) Bromide Hydrate 5N Purity Specifications.[Link](#)
- Guss, P., et al. (2013).[1] "Studies on Ca²⁺-Doped CeBr₃ Scintillating Materials." Journal of Applied Physics. (Discusses impurity impacts on scintillation).
- Müller, R. (1932).[2] "Solubility of Cerium Bromide in Organic Solvents." Z. Elektrochem. (Foundational data for solubility protocols).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Studies on Ca²⁺-Doped CeBr₃ Scintillating Materials \(Conference\) | OSTI.GOV \[osti.gov\]](#)
- [2. srdata.nist.gov \[srdata.nist.gov\]](#)
- To cite this document: BenchChem. [Comparative analysis of different Cerium(III) bromide hydrate suppliers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13141253/docs#comparative-analysis-of-different-cerium-iii-bromide-hydrate-suppliers\]](https://www.benchchem.com/product/b13141253/docs#comparative-analysis-of-different-cerium-iii-bromide-hydrate-suppliers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check